

Application Note: Quantitative Analysis of 3-Ethyloxolane-3-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-ethyloxolane-3-carboxylic acid

CAS No.: 1158760-27-0

Cat. No.: B6153638

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Executive Summary

This guide details the analytical protocols for the quantification of **3-ethyloxolane-3-carboxylic acid** (CAS: 1158760-27-0), also known as 3-ethyltetrahydrofuran-3-carboxylic acid.^[1] This molecule serves as a critical chiral building block in the synthesis of next-generation pharmaceuticals. Due to its low molecular weight (144.17 g/mol), lack of strong UV chromophores, and high polarity, standard HPLC-UV methods are often insufficient for trace analysis.

This document outlines two validated workflows:

- LC-MS/MS (ESI-): The gold standard for trace quantification in biological matrices or complex reaction mixtures.
- GC-MS (Derivatized): The preferred method for raw material purity assessment and process control.

Physicochemical Profile & Method Strategy

Understanding the molecule is the first step to robust method development.

Property	Value (Est.)	Analytical Implication
Molecular Formula	C ₇ H ₁₂ O ₃	Small molecule; requires high-resolution separation to avoid interference.
Molecular Weight	144.17 g/mol	Low mass cutoff on MS is critical to avoid solvent noise.
pKa (Acid)	~4.5 - 4.8	Exists as an anion at pH > 6. ESI Negative mode is preferred.
LogP	~0.8 - 1.1	Moderately polar. May elute near void volume on C18 without specific gradient focusing.
Chromophore	Weak (Ether/COOH)	UV detection (200-210 nm) is non-specific. MS or RI detection is mandatory.
Chirality	1 Chiral Center (C3)	Enantiomers require chiral stationary phases (CSP) for separation.

Protocol A: LC-MS/MS Quantification (Trace Analysis)

Application: Pharmacokinetics (PK), impurity profiling, and trace residue analysis.

Reagents & Materials

- Solvents: LC-MS Grade Acetonitrile (ACN), Water, Methanol.
- Additives: Ammonium Acetate (10 mM), Ammonia (for pH adjustment).

- Internal Standard (IS): 3-Methyltetrahydrofuran-3-carboxylic acid (structural analog) or d5-Benzoic acid.

Chromatographic Conditions

- Column: Waters XSelect CSH C18 (2.1 x 100 mm, 2.5 µm) or Phenomenex Luna Omega PS C18.
 - Rationale: The CSH (Charged Surface Hybrid) particle provides better peak shape for acidic compounds at low ionic strength.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH adjusted to 7.5 with Ammonia).
 - Note: High pH ensures the acid is fully deprotonated [R-COO⁻], maximizing sensitivity in ESI(-) mode.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.35 mL/min.
- Column Temp: 40°C.

Gradient Program:

Time (min)	% B	Event
0.0	5	Hold for retention
1.0	5	Begin elution
6.0	95	Column wash
7.5	95	End wash
7.6	5	Re-equilibration

| 10.0 | 5 | End Run |

Mass Spectrometry Parameters (Triple Quadrupole)

- Ionization: Electrospray Ionization (ESI), Negative Mode.
- Source Temp: 450°C.
- Capillary Voltage: -2.5 kV.
- MRM Transitions:
 - Quantifier: m/z 143.1 $[M-H]^- \rightarrow 99.1$ [Loss of CO_2] (Collision Energy: ~15 eV).
 - Qualifier: m/z 143.1 $\rightarrow 71.1$ [Ring fragmentation] (Collision Energy: ~25 eV).

Protocol B: GC-MS Purity Analysis (Process Control)

Application: Raw material assay, synthetic process monitoring (high concentration). Critical

Step: Direct injection of carboxylic acids leads to peak tailing and adsorption. Derivatization is mandatory.

Derivatization Workflow (Silylation)

- Sample Prep: Weigh 10 mg of sample into a GC vial.
- Dissolution: Add 500 μ L of anhydrous Pyridine.
- Reagent Addition: Add 200 μ L of BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).
- Reaction: Cap and incubate at 60°C for 30 minutes.
 - Mechanism: $R-COOH + BSTFA \rightarrow R-COO-TMS + \text{Byproducts}$. This renders the molecule volatile and non-polar.
- Dilution: Dilute 1:10 with n-Heptane before injection.

GC-MS Conditions

- Column: Agilent DB-5ms or equivalent (30 m x 0.25 mm, 0.25 μ m film).

- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Split Mode (20:1), 250°C.
- Oven Program:
 - 50°C (Hold 1 min)
 - Ramp 15°C/min to 280°C
 - Hold 3 min.
- Detection: EI Source (70 eV), Scan mode (40-300 amu) or SIM for trace impurities.

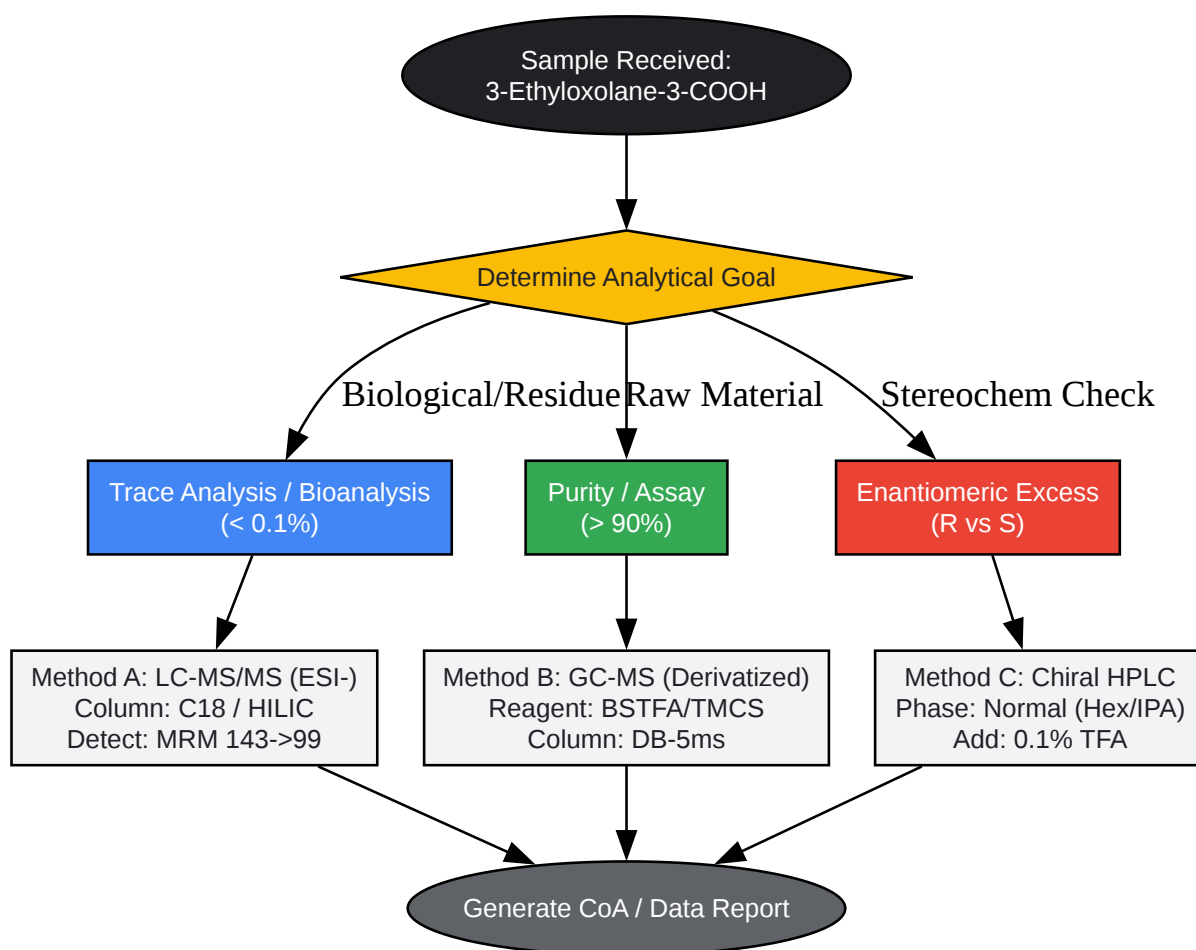
Protocol C: Chiral Separation (Enantiomeric Excess)

Application: Determining the ratio of (R)- vs (S)-**3-ethyloxolane-3-carboxylic acid**.

- Mode: Normal Phase HPLC (preferred for maximum selectivity).
- Column: Chiralpak AD-H or IC (Amylose-based).
- Mobile Phase: n-Hexane : Isopropanol : Trifluoroacetic Acid (90 : 10 : 0.1).
 - Note: TFA is required to suppress ionization of the carboxylic acid, keeping it neutral to interact with the chiral selector.
- Detection: UV at 210 nm (or Refractive Index if concentration > 1 mg/mL).

Analytical Logic & Workflow Diagram

The following diagram illustrates the decision matrix for selecting the correct analytical method based on sample type and sensitivity requirements.



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Figure 1: Analytical Decision Matrix for **3-Ethyloxolane-3-Carboxylic Acid** quantification.

Method Validation (ICH Q2 Guidelines)

To ensure the trustworthiness of these protocols, the following validation parameters must be met:

Parameter	Acceptance Criteria (LC-MS)	Acceptance Criteria (GC-MS)
Specificity	No interference at retention time of analyte in blank matrix.	Resolution > 1.5 from all impurities/solvents.
Linearity (r^2)	> 0.995 (Weighted 1/x).	> 0.999. [2]
Accuracy	85-115% Recovery (Spiked samples).	98-102% (Assay).
Precision (RSD)	< 15% (at LOQ), < 5% (at High Conc).	< 2% (System Suitability).
LOD/LOQ	S/N > 3 (LOD), S/N > 10 (LOQ).	N/A (Usually for high conc).

Troubleshooting Guide

- Problem: Poor peak shape in LC-MS.
 - Cause: pH mismatch. Ensure Mobile Phase A is pH > 7 to keep the acid ionized, or use a HILIC column if retention is too low on C18.
- Problem: GC-MS peak disappearance.
 - Cause: Incomplete derivatization. Moisture in the sample will kill the BSTFA reagent. Ensure sample is strictly anhydrous.

References

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Sources

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